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Tungsten Isotope Applications in Geological Dating: A Technical Guide

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This in-depth technical guide explores the application of **tungsten** (W) isotopes in geological dating, with a primary focus on the 182Hf-182W chronometer. This system is a powerful tool for dating early Solar System events, particularly planetary core formation and differentiation, which occurred within the first ~60 million years of its history. This guide is intended for researchers, scientists, and professionals in geochemistry and planetary science.

Fundamental Principles of the Hafnium-Tungsten (Hf-W) Dating System

The 182Hf-182W isotopic system is based on the beta decay of Hafnium-182 (182Hf) to **Tungsten**-182 (182W) with a half-life of 8.9 million years.[1][2] This short half-life makes it an extinct radionuclide today, meaning any primordial 182Hf has completely decayed.[1] Its utility lies in tracing events that occurred very early in the Solar System's history when 182Hf was still present.

The key to the Hf-W dating system is the different geochemical behavior of hafnium and **tungsten**. Hafnium is a lithophile element, meaning it preferentially partitions into the silicate mantle during planetary differentiation.[2][3] In contrast, **tungsten** is moderately siderophile, causing it to preferentially partition into the metallic core.[2][3] This fractionation of Hf from W during core formation leads to variations in the 182W/184W ratio in the silicate portions of planetary bodies, which can be used to date the timing of this differentiation.[2][3]

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If core formation occurs early, while 182Hf is still abundant, the silicate mantle will be enriched in Hf relative to W. The subsequent decay of 182Hf to 182W will result in a mantle with a higher 182W/184W ratio compared to undifferentiated bodies like chondritic meteorites.[1][2] Conversely, if core formation happens later, after most of the 182Hf has already decayed, the resulting mantle will have a 182W/184W ratio closer to the initial Solar System value.

Tungsten has five naturally occurring isotopes.[4] The abundance of 182W is influenced by the decay of 182Hf, while other isotopes like 183W, 184W, and 186W are not.[1] Isotopic data are typically reported as ε 182W, which represents the deviation in the 182W/184W ratio of a sample from a terrestrial standard, in parts per 10,000.[1]

Applications in Geological and Planetary Science

The Hf-W system has been widely applied to date a variety of early Solar System processes:

- Planetary Core Formation: The primary application of Hf-W dating is to determine the timescale of core formation in terrestrial planets and asteroids.[3][5][6] By analyzing the ε182W of mantle-derived rocks, scientists can model the timing of metal-silicate separation.
- Accretion and Differentiation of Planetesimals: Analysis of iron meteorites, which are remnants of the cores of early planetesimals, provides precise ages for their formation and differentiation, typically within the first 1-3 million years of the Solar System.[3][5][6][7]
- Formation of the Moon: The Hf-W isotopic compositions of lunar samples have been crucial in constraining models for the Moon's formation, particularly the Giant Impact Hypothesis.[4] [8][9] The nearly identical ε182W of the Earth and Moon's mantles presents a significant constraint on the conditions of the impact.[5][6]
- Early Mantle Processes: Variations in ε182W within terrestrial and Martian rocks can provide insights into early mantle differentiation processes, such as the crystallization of magma oceans.[3]
- Late Accretion: The Hf-W system can also be used to trace the addition of chondritic material
 to planetary bodies after core formation has ceased, a process known as "late veneer".[2]
 [10]



Quantitative Data Summary

The following tables summarize key quantitative data related to the Hf-W dating system.

Table 1: Isotopic Properties and Ratios

Parameter	Value	Reference(s)
182Hf Half-life	8.9 ± 0.1 million years	[1]
Initial Solar System ε182W	-3.45 ± 0.25	[1]
Modern Bulk Silicate Earth (BSE) ε182W	+1.9 ± 0.1	[8]
Chondritic Meteorites ε182W	-1.9 ± 0.1	[1]
Initial 182Hf/180Hf of CHUR	(1.018 ± 0.043) × 10-4	[4]

Table 2: Hf-W Model Ages for Planetary Bodies

Planetary Body / Event	Hf-W Model Age (millions of years after CAI formation)	Reference(s)
Iron Meteorite Parent Bodies	< 1 to ~3	[1][5]
Mars Accretion and Core Formation	~10	[1][5][6]
Earth Accretion and Core Formation	> 34	[5][6]
Moon-Forming Impact	30 - 100 (model dependent)	[1][8]
Allende Chondrite Formation	~2.2	[1]

^{*}CAI: Calcium-Aluminum-rich Inclusions, the first solids to form in the Solar System.

Experimental Protocols

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The high-precision measurement of **tungsten** isotopes requires rigorous analytical procedures to separate **tungsten** from the sample matrix and to perform accurate mass spectrometry. The following is a generalized workflow.

A. Sample Preparation and Digestion

- Sample Selection and Crushing: Select whole-rock samples or mineral separates. Crush the samples into a fine powder in a clean environment to avoid contamination.
- Dissolution:
 - For silicate samples, dissolve the powdered sample in a mixture of concentrated hydrofluoric (HF) and nitric (HNO₃) acids in a sealed PFA vessel on a hotplate for several days.[11]
 - o For metal samples, dissolve in a mixture of nitric (HNO₃) and hydrochloric (HCl) acids.[11]

B. Chemical Separation of Tungsten

A multi-stage chromatographic process is employed to isolate **tungsten** from other elements that could interfere with mass spectrometric analysis.

- Anion Exchange Chromatography (Primary Separation):
 - Use an anion exchange resin (e.g., Bio-Rad AG1-X8) in a column.[11][12]
 - Load the dissolved sample onto the column.
 - Elute matrix elements using various acid mixtures (e.g., HCl-HF).
 - Collect the fraction containing tungsten. This step also often separates Ti, Zr, and Hf along with W.[12]
- Extraction Chromatography (Purification):
 - Further purify the tungsten fraction using extraction chromatography (e.g., with TODGA resin).[12] This step is crucial for removing interfering elements like Ti, Zr, and Hf.



• A two-step extraction may be used to first separate W from Ti and then from Zr-Hf.[12]

C. Mass Spectrometry

High-precision **tungsten** isotope ratio measurements are typically performed using either Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) or Negative Thermal Ionization Mass Spectrometry (N-TIMS).

MC-ICP-MS:

- Introduce the purified tungsten solution into the plasma source of the MC-ICP-MS.
- Measure the ion beams of the different tungsten isotopes simultaneously using multiple
 Faraday cup collectors.
- Correct for instrumental mass fractionation using either an external standard (e.g., Re) or a double-spike technique.[11][13]

N-TIMS:

- Load the purified tungsten sample onto a rhenium filament.[14]
- Add an activator solution (e.g., containing La and Gd) to enhance ionization.
- Measure the tungsten isotopes as WO₃⁻ ions in negative ion mode.[12][14]
- This method can achieve very high precision, with variations in 182W/184W smaller than
 10 ppm being detectable.[14]

D. Data Reduction

- Correct for interferences from other elements (e.g., Os, Re, Ta) and their oxides.[14]
- Apply corrections for instrumental mass fractionation.
- Calculate the ε182W values relative to a standard.

Visualizations

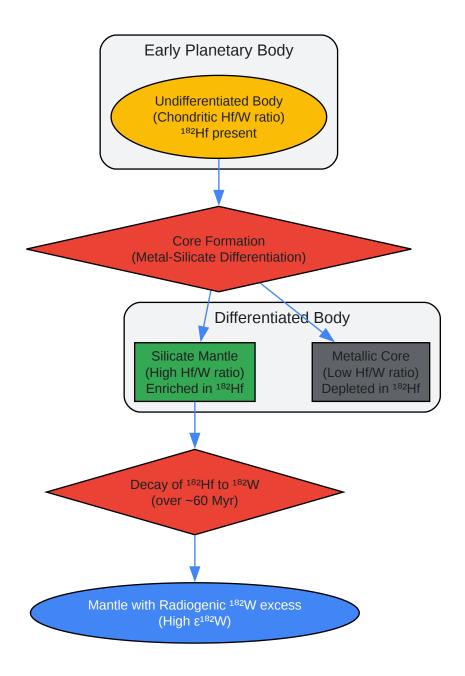


The following diagrams illustrate the key processes involved in Hf-W dating.



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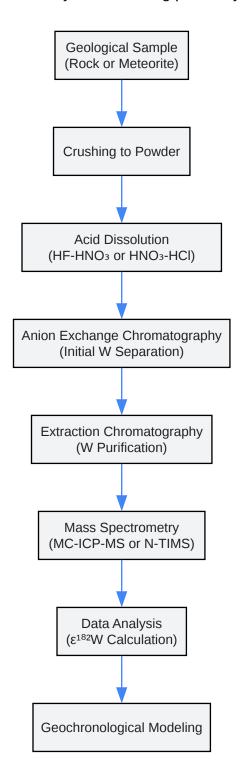
Caption: The two-stage beta decay of Hafnium-182 to **Tungsten-182**.





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Caption: Logical workflow of the Hf-W system in dating planetary core formation.



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